

# Chemical formula and structure of lithium tetrahydridoaluminate

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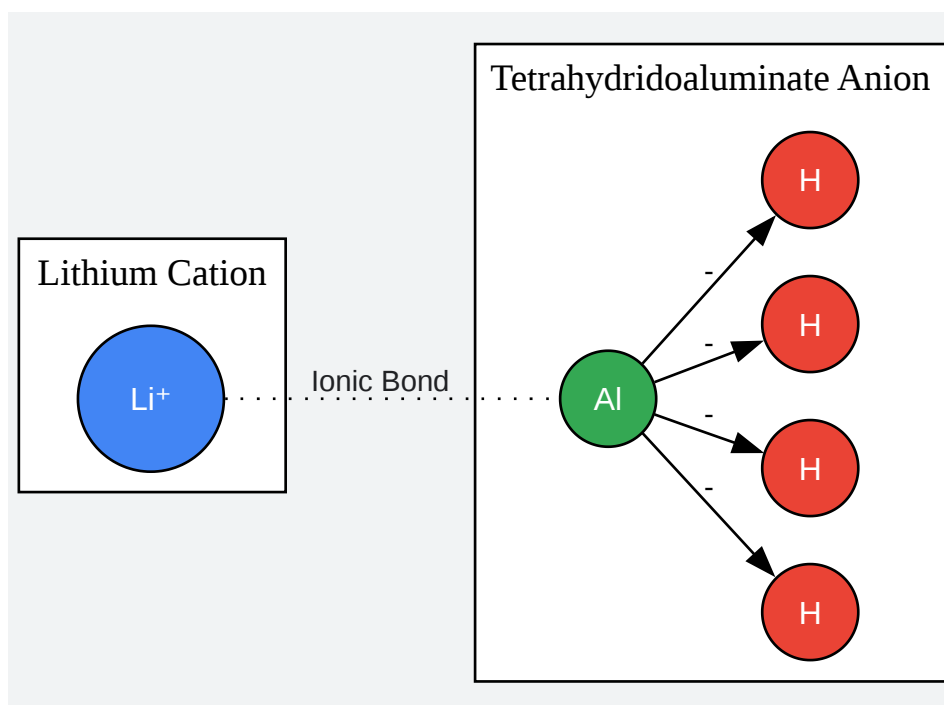
## An In-depth Technical Guide to Lithium Tetrahydridoaluminate

### Introduction

Lithium tetrahydridoaluminate, commonly known as **lithium aluminum** hydride (LAH), is a powerful and versatile reducing agent with the chemical formula  $\text{LiAlH}_4$ .<sup>[1][2]</sup> Since its discovery in 1947 by Finholt, Bond, and Schlesinger, it has become an indispensable tool in organic synthesis, particularly for the reduction of polar functional groups.<sup>[1]</sup> This guide provides a comprehensive overview of its chemical formula, structure, properties, synthesis, and applications, with a focus on information relevant to researchers, scientists, and professionals in drug development.

## Chemical Formula and Structure

The chemical formula for lithium tetrahydridoaluminate is  $\text{LiAlH}_4$ .<sup>[1][3][4]</sup> It is an inorganic compound consisting of a lithium cation ( $\text{Li}^+$ ) and a complex aluminate anion ( $[\text{AlH}_4]^-$ ). In the solid state, it exists as a salt-like structure. The aluminate anion has a tetrahedral geometry, with the aluminum atom at the center covalently bonded to four hydrogen atoms (hydrides).<sup>[5]</sup> The overall structure is a crystalline solid, which in its pure form is white, but commercial samples often appear gray due to trace impurities.<sup>[1][6]</sup>



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Ionic structure of Lithium Tetrahydridoaluminate.

## Physicochemical Properties

The key physical and thermodynamic properties of lithium tetrahydridoaluminate are summarized in the tables below.

Table 1: Physical Properties of  $\text{LiAlH}_4$

Property	Value
Molar Mass	37.95 $\text{g}\cdot\text{mol}^{-1}$ [1]
Appearance	White crystalline powder (pure); gray powder (commercial)[1][6]
Density	0.917 $\text{g}/\text{cm}^3$ [1]
Melting Point	Decomposes at $>125\text{ }^\circ\text{C}$ ( $257\text{ }^\circ\text{F}$ ; 398 K)[6][7]

Table 2: Thermodynamic Properties of  $\text{LiAlH}_4$

Property	Value
Standard Enthalpy of Formation ( $\Delta_f H^\circ$ )	-116.3 kJ·mol <sup>-1</sup> [8]
Standard Gibbs Free Energy of Formation ( $\Delta_f G^\circ$ )	-44.7 kJ·mol <sup>-1</sup> [8]
Standard Molar Entropy ( $S^\circ$ )	78.74 J·K <sup>-1</sup> ·mol <sup>-1</sup> [8]
Molar Heat Capacity ( $C_p^\circ$ )	83.18 J·K <sup>-1</sup> ·mol <sup>-1</sup> [8]

Table 3: Solubility of LiAlH<sub>4</sub>

Solvent	Solubility ( g/100 mL)
Diethyl ether	30[6]
Tetrahydrofuran (THF)	13[6]
Dimethyl cellosolve	10[6]
Dibutyl ether	2[6]
Dioxane	0.1[6]

Note: Lithium tetrahydridoaluminate reacts violently with water and protic solvents like alcohols. [1][9]

## Experimental Protocols: Synthesis

Lithium tetrahydridoaluminate can be synthesized through several methods. The most common laboratory and industrial preparations are detailed below.

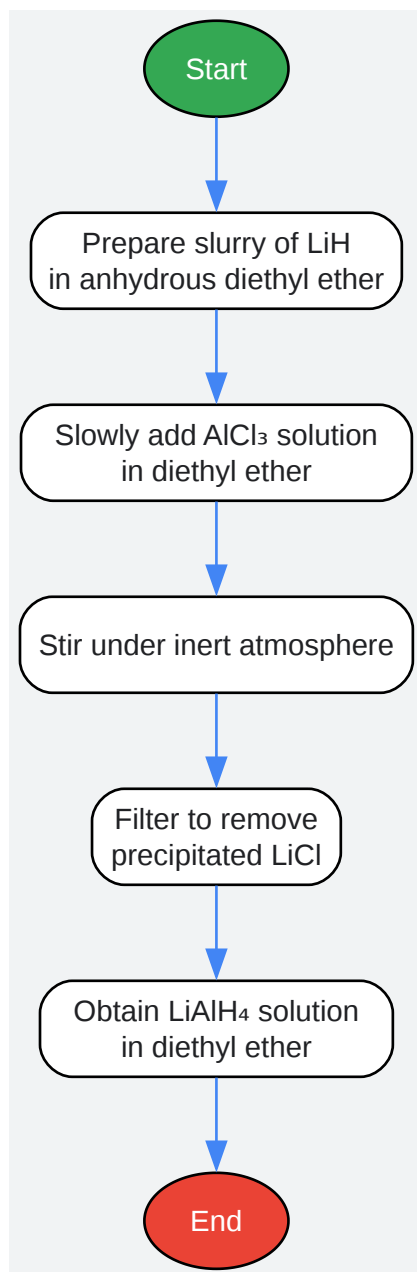
### 1. Laboratory Synthesis from Lithium Hydride and Aluminum Chloride

This is the original method for preparing LiAlH<sub>4</sub>. [1] It involves the reaction of lithium hydride (LiH) with aluminum chloride (AlCl<sub>3</sub>) in a suitable solvent, typically diethyl ether.



## Protocol:

- A slurry of lithium hydride is prepared in anhydrous diethyl ether in a reaction vessel under an inert atmosphere (e.g., nitrogen or argon).
- A solution of aluminum chloride in anhydrous diethyl ether is slowly added to the lithium hydride slurry with continuous stirring.
- The reaction is exothermic and may require cooling to maintain a controlled temperature.
- After the addition is complete, the reaction mixture is stirred for a period to ensure complete reaction.
- The byproduct, lithium chloride (LiCl), is insoluble in diethyl ether and precipitates out of the solution.
- The LiCl is removed by filtration, yielding a solution of  $\text{LiAlH}_4$  in diethyl ether.
- The solvent can be evaporated to obtain solid  $\text{LiAlH}_4$ , which can be further purified by recrystallization.<sup>[1]</sup>



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Workflow for the laboratory synthesis of LiAlH<sub>4</sub>.

## 2. Industrial Synthesis via Sodium Aluminum Hydride

For large-scale production, a more economical two-step process is employed.<sup>[1]</sup> First, sodium aluminum hydride is synthesized from the elements, which is then converted to LiAlH<sub>4</sub>.

Step 1: Synthesis of Sodium Aluminum Hydride  $\text{Na} + \text{Al} + 2 \text{H}_2 \rightarrow \text{NaAlH}_4$

Step 2: Salt Metathesis Reaction  $\text{NaAlH}_4 + \text{LiCl} \rightarrow \text{LiAlH}_4 + \text{NaCl}$

Protocol:

- Sodium and aluminum are reacted with hydrogen gas under high pressure and temperature to produce sodium aluminum hydride.[\[1\]](#)
- The resulting  $\text{NaAlH}_4$  is then dissolved in a suitable solvent (e.g., THF).
- Lithium chloride ( $\text{LiCl}$ ) is added to the solution, leading to a salt metathesis reaction where the less soluble sodium chloride ( $\text{NaCl}$ ) precipitates.[\[1\]](#)
- The precipitated  $\text{NaCl}$  is filtered off, leaving a solution of  $\text{LiAlH}_4$ .[\[1\]](#)

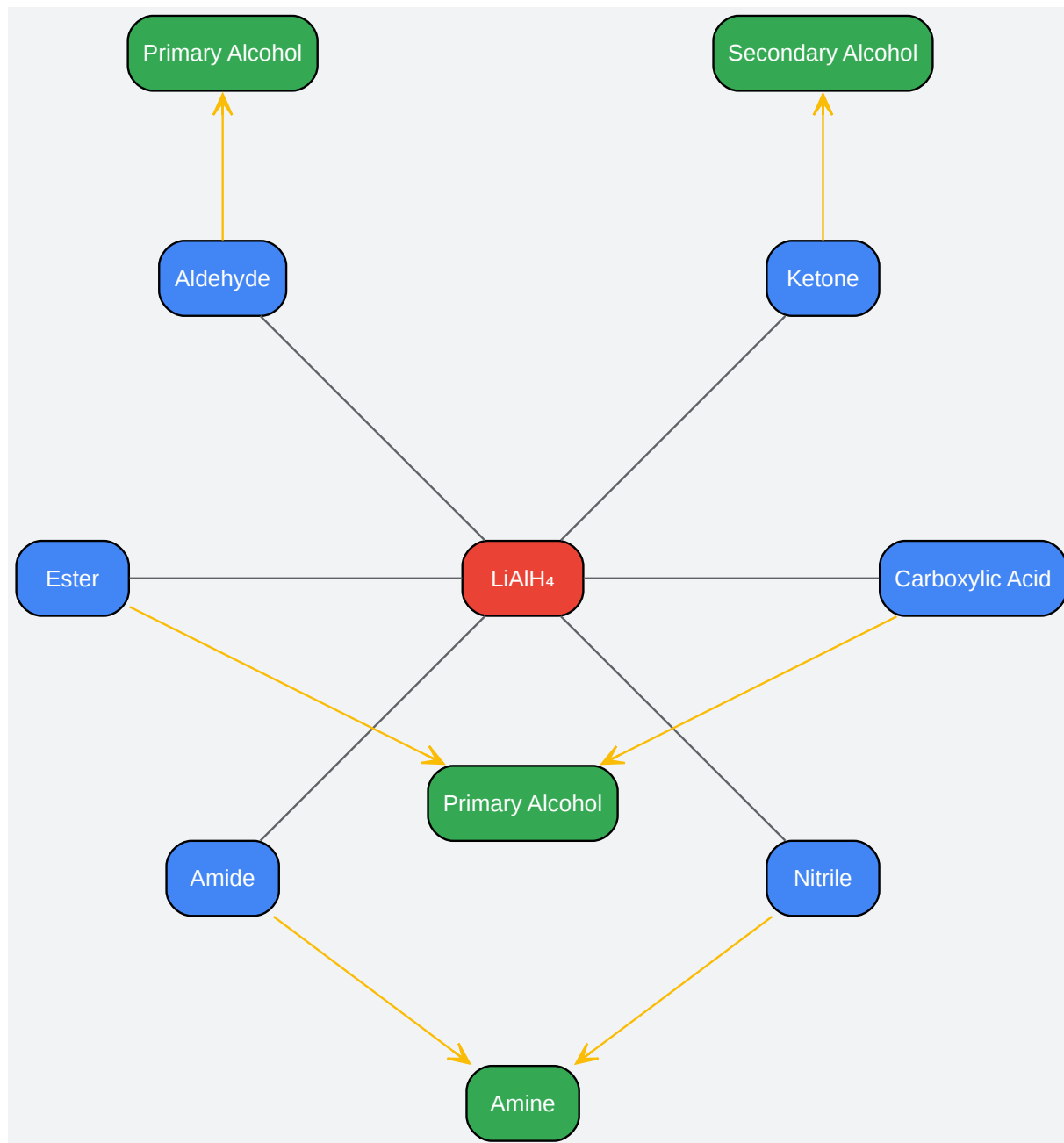
## Reactivity and Applications in Drug Development

Lithium tetrahydridoaluminate is a potent, non-selective nucleophilic reducing agent. It is capable of reducing a wide array of functional groups, making it a valuable reagent in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs).[\[9\]](#)  
[\[10\]](#)

General Reactivity:

- Aldehydes and Ketones: Reduced to primary and secondary alcohols, respectively.[\[5\]](#)
- Carboxylic Acids and Esters: Reduced to primary alcohols.[\[1\]](#)[\[5\]](#)
- Amides and Nitriles: Reduced to amines.[\[1\]](#)[\[5\]](#)
- Epoxides: Reduced to alcohols.[\[5\]](#)
- Alkyl Halides: Reduced to alkanes.[\[1\]](#)

It is important to note that  $\text{LiAlH}_4$  does not typically reduce isolated non-polar multiple bonds like carbon-carbon double or triple bonds.[\[5\]](#)[\[9\]](#)



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Reduction of various functional groups by  $\text{LiAlH}_4$ .

Example Experimental Protocol: Reduction of an Amide

The following is a representative protocol for the reduction of a pseudoephedrine amide to its corresponding alcohol, a common transformation in asymmetric synthesis.

Materials:

- (1S,2S)-pseudoephedrine-(R)-2-methylhydrocinnamamide
- **Lithium aluminum** hydride ( $\text{LiAlH}_4$ )
- Anhydrous tetrahydrofuran (THF)
- 15% w/v aqueous sodium hydroxide solution
- Dichloromethane
- Anhydrous sodium sulfate

Protocol:

- A flask is charged with a 1.0 M solution of **lithium aluminum** hydride in ether (0.75 mL, 0.75 mmol) and cooled to 0°C.[\[11\]](#)
- A solution of the pseudoephedrine amide (e.g., 10.0 g, 32.1 mmol) in anhydrous THF (110 mL) is added slowly to the  $\text{LiAlH}_4$  suspension.[\[11\]](#)
- The reaction mixture is stirred at 0°C.
- After the reaction is complete (monitored by TLC), the reaction is quenched by the cautious, dropwise addition of water until gas evolution ceases.[\[11\]](#)
- A 15% w/v aqueous sodium hydroxide solution (2 mL) is added to the cloudy mixture.[\[11\]](#)
- The mixture is transferred to a separatory funnel with water and extracted with dichloromethane (3 x 10 mL).[\[11\]](#)
- The combined organic extracts are dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield the crude alcohol product.



- The product can be further purified by flash column chromatography.

This protocol is adapted from a literature procedure and may need to be optimized for different substrates.[11]

### Safety Considerations

Lithium tetrahydridoaluminate is a highly reactive and flammable solid.[6] It reacts violently with water, including atmospheric moisture, to release flammable hydrogen gas.[1][6] All manipulations should be carried out under an inert, dry atmosphere (e.g., in a glovebox or using Schlenk techniques). Appropriate personal protective equipment, including fire-retardant lab coats, safety glasses, and gloves, must be worn. It can cause severe burns upon contact with skin and eyes.[6]

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